

Quantification of Deacetyl Vinorelbine in Whole Blood Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Deacetyl Vinorelbine Sulfate Salt

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Introduction

Vinorelbine is a semi-synthetic vinca alkaloid used in the treatment of various cancers, including non-small cell lung cancer and breast cancer.[1] Its primary mechanism of action involves the inhibition of microtubule polymerization, leading to mitotic arrest and apoptosis in rapidly dividing cancer cells.[1] Vinorelbine is extensively metabolized in the liver, with 4-O-deacetyl vinorelbine being one of its major active metabolites.[2][3] Monitoring the concentration of both the parent drug and its active metabolites, such as deacetyl vinorelbine, in whole blood is crucial for pharmacokinetic studies, therapeutic drug monitoring, and personalizing treatment regimens.[4][5] This document provides detailed application notes and protocols for the quantification of deacetyl vinorelbine in whole blood samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.[4][6][7]

Quantitative Data Summary

The following table summarizes the quantitative performance of a validated LC-MS/MS method for the simultaneous determination of vinorelbine and deacetyl vinorelbine in human whole blood.

Parameter	Vinorelbine	Deacetyl Vinorelbine	Reference
Lower Limit of Quantification (LLOQ)	0.05 ng/mL	0.05 ng/mL	[4] [6]
Linearity Range	0.05 - 25 ng/mL	0.05 - 25 ng/mL	[4] [6]
Correlation Coefficient (r ²)	≥ 0.994	≥ 0.994	[4] [6]
Intra-assay Precision (%CV)	≤ 11.6%	≤ 11.6%	[4]
Inter-assay Precision (%CV)	≤ 10.4%	≤ 10.4%	[4]
Intra-assay Accuracy (%)	-8.7% to 10.3%	-10.0% to 7.4%	[4]
Inter-assay Accuracy (%)	-8.7% to 10.3%	-10.0% to 7.4%	[4]

Experimental Protocols

Sample Preparation: Protein Precipitation

This protocol describes a simple and rapid protein precipitation method for the extraction of deacetyl vinorelbine from whole blood.

Materials:

- Whole blood samples collected in EDTA tubes
- Internal Standard (IS) solution (e.g., Vinblastine or a stable isotope-labeled analog)
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Microcentrifuge tubes (1.5 mL)

- Vortex mixer
- Microcentrifuge

Procedure:

- Allow whole blood samples to thaw at room temperature if previously frozen.
- Vortex the samples to ensure homogeneity.
- In a 1.5 mL microcentrifuge tube, add 100 µL of the whole blood sample.
- Add 10 µL of the internal standard solution.
- Add 300 µL of cold acetonitrile/methanol (1:1, v/v) to precipitate the proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the tubes at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This protocol outlines the conditions for the chromatographic separation and mass spectrometric detection of deacetyl vinorelbine.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer with an Electrospray Ionization (ESI) source

Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., Onyx monolith C18, 50 x 2 mm) is suitable.^[4]
^[6]

- Mobile Phase A: 10 mM Ammonium Acetate in water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient Elution:
 - 0-1 min: 10% B
 - 1-5 min: 10-90% B
 - 5-6 min: 90% B
 - 6-6.1 min: 90-10% B
 - 6.1-8 min: 10% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 10 µL
- Column Temperature: 40°C

Mass Spectrometric Conditions:

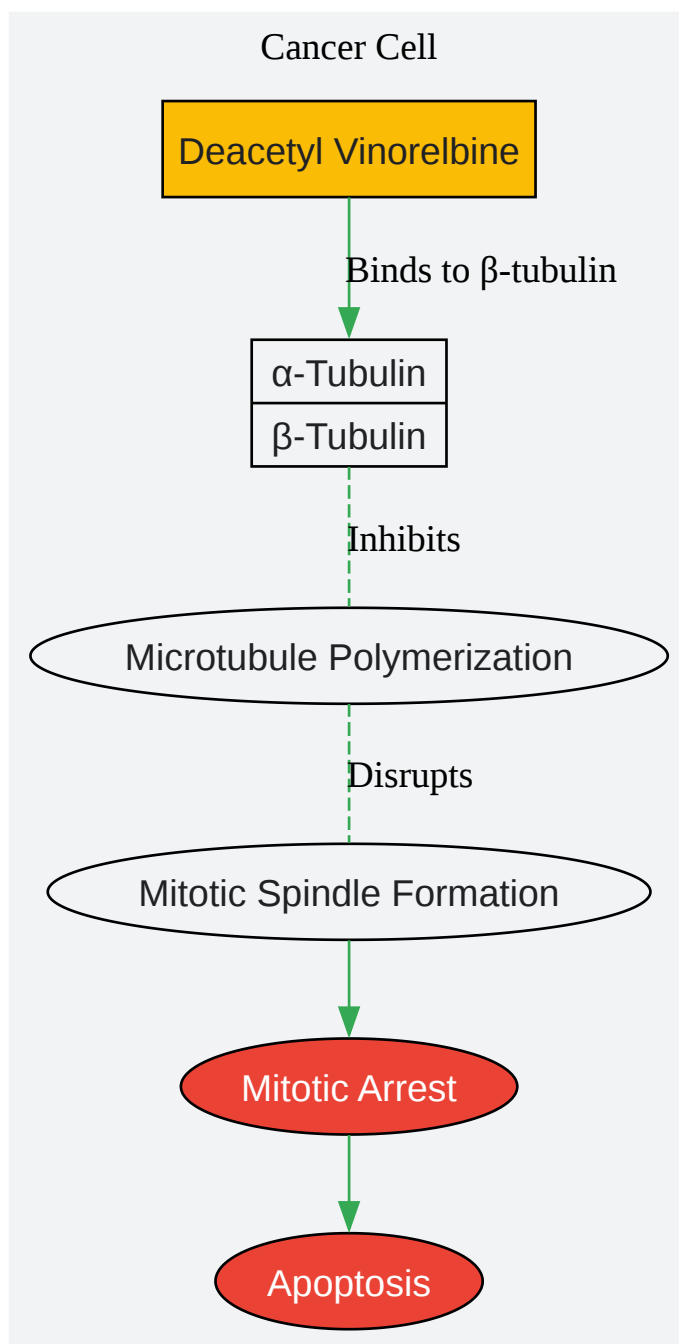
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Deacetyl Vinorelbine: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (Specific transitions to be optimized based on the instrument)
 - Internal Standard: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (Specific transitions for the chosen IS)
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

Visualizations



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Caption: Experimental workflow for the quantification of deacetyl vinorelbine.



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Caption: Mechanism of action of deacetyl vinorelbine.

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